

A Comprehensive Technical Guide to Bis-(2-ethylhexyl) phosphate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis-(2-ethylhexyl) phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Bis-(2-ethylhexyl) phosphate** (DEHPA), a versatile organophosphorus compound. This document consolidates critical information on its nomenclature, physicochemical properties, and established experimental protocols, making it an essential resource for professionals in research and development.

Synonyms and Alternative Names

Bis-(2-ethylhexyl) phosphate is known by a variety of names in scientific literature and commercial applications. A comprehensive list of these identifiers is crucial for accurate literature searches and material sourcing.

- IUPAC Name: bis(2-ethylhexyl) hydrogen phosphate[1]
- CAS Number: 298-07-7[1][2][3]
- Common Synonyms and Abbreviations:
 - DEHPA (Di(2-ethylhexyl) phosphoric acid)[2][4]

- HDEHP (Hydrogen di(2-ethylhexyl) phosphate)[2][4][5]
- Bis(2-ethylhexyl) hydrogen phosphate[1][3][6][7]
- Di(2-ethylhexyl) phosphate[1]
- Phosphoric acid, bis(2-ethylhexyl) ester[1][3]
- Dioctyl phosphate[4][5][6][8]
- Bis(isooctyl)phosphate[3][6]
- P-204[2][4][5]
- TOPS 99[2][5]
- Hostarex PA 216[3][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **Bis-(2-ethylhexyl) phosphate** is presented in the table below. This data is essential for experimental design, safety considerations, and process development.

Property	Value	References
Molecular Formula	C16H35O4P	[1][3][9]
Molecular Weight	322.42 g/mol	[1]
Appearance	Colorless to pale yellow or amber liquid	[5][6][9]
Density	0.965 g/mL at 25 °C	[4]
Melting Point	-60 °C	[4]
Flash Point	196 °C (open cup)	[1][6]
Solubility	Soluble in ethanol (100 mg/mL)	
Water Solubility	Slightly soluble	[4]
Refractive Index	n ₂₀ /D 1.443	[4]

Experimental Protocols

Detailed methodologies are critical for the replication and advancement of scientific research. This section outlines key experimental protocols involving **Bis-(2-ethylhexyl) phosphate**.

3.1. Synthesis of **Bis-(2-ethylhexyl) phosphate**

A common laboratory-scale synthesis of **Bis-(2-ethylhexyl) phosphate** involves the reaction of phosphorus oxychloride with 2-ethylhexanol.[10]

- Reactants: Phosphorus oxychloride, 2-ethylhexanol, and a catalyst (e.g., a mixture of AlCl₃, 1-ethyl-3-methylimidazole fluoroform sulfonate, and ammonium vanadate).[10]
- Procedure:
 - Phosphorus oxychloride and the catalyst are added to a reaction kettle and cooled to 0-10 °C.[10]

- 2-ethylhexanol is slowly added over 0.5-1.5 hours with a molar ratio of phosphorus oxychloride to 2-ethylhexanol of 1:(1.5-2.5).[10]
- The mixture is stirred continuously at 15-25 °C for 1-3 hours, allowing for the removal of generated HCl gas.[10]
- The reaction temperature is then raised to 40-70 °C for 1-4 hours.[10]
- A 20-60% (w/w) NaOH solution is added, and the mixture is heated to 80-90 °C for 1-3 hours.[10]
- The final product is obtained after washing, filtration, and distillation.[10]

Another documented method involves the chlorination of bis(2-ethylhexyl) phosphonate to yield the phosphate diester chloride, which is subsequently hydrolyzed.[4][11] Saponification of tris(2-ethylhexyl) phosphate is also a viable production method.[4][11]

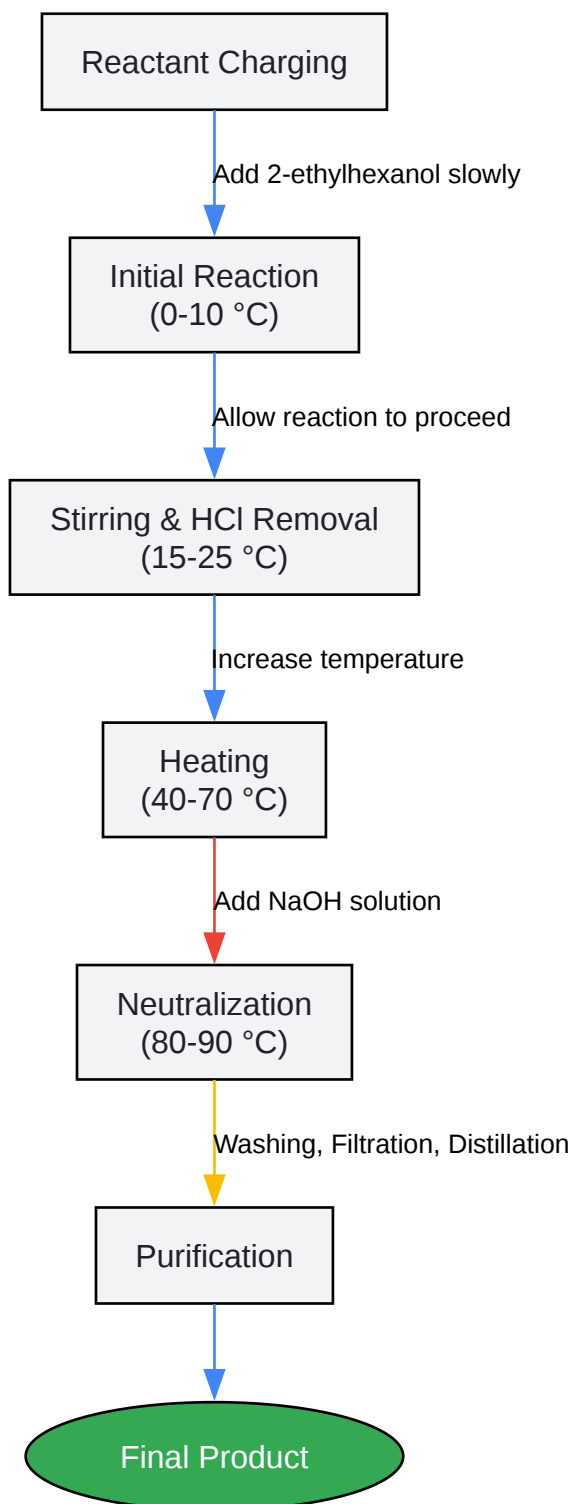
3.2. Quantification of Water Solubility

The water solubility of **Bis-(2-ethylhexyl) phosphate** can be determined by quantifying the amount of the organophosphorus compound that dissolves in water. This is achieved by oxidizing the compound to phosphate ions, which are then measured colorimetrically.

- Procedure:
 - Saturated solutions are prepared by vigorously stirring approximately 2 ml of **Bis-(2-ethylhexyl) phosphate** in 300 ml of distilled water.
 - The dissolved **Bis-(2-ethylhexyl) phosphate** is oxidized to phosphate ions using a potassium persulfate reagent.
 - The resulting phosphate concentration is quantified colorimetrically by forming a blue phosphomolybdate complex with a molybdate colorimetric reagent and measuring the absorbance.

Logical Relationships in Synthesis

The synthesis of **Bis-(2-ethylhexyl) phosphate** from phosphorus oxychloride and 2-ethylhexanol follows a clear logical progression of steps designed to control the reaction and maximize yield and purity.



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Caption: Workflow for the synthesis of **Bis-(2-ethylhexyl) phosphate**.

This guide serves as a foundational resource for researchers and professionals working with **Bis-(2-ethylhexyl) phosphate**. For further details on specific applications or safety and handling, consulting the primary literature and safety data sheets is recommended.

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